

In-Depth Technical Guide to Lithium Tert-Butoxide: Moisture Sensitivity and Handling

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Compound of Interest

Compound Name: *Lithium tert-butoxide*

Cat. No.: *B106776*

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Lithium tert-butoxide (LiOt-Bu) is a non-pyrophoric, strong base widely employed in organic synthesis. Its high reactivity and utility are intrinsically linked to its significant moisture sensitivity. This guide provides a comprehensive overview of the core principles and detailed procedures for the safe and effective handling of **lithium tert-butoxide**, with a focus on mitigating risks associated with its hygroscopic nature.

Physicochemical Properties and Moisture Sensitivity

Lithium tert-butoxide is a white to off-white solid that is commercially available as a powder, chunks, or as a solution in solvents like tetrahydrofuran (THF) and hexane.^{[1][2][3]} It is valued in organic chemistry for its ability to act as a strong, non-nucleophilic base, facilitating reactions such as deprotonations, eliminations, and metal-catalyzed cross-couplings.

The core of its reactivity lies in the highly polarized lithium-oxygen bond. This polarity makes the tert-butoxide anion a powerful proton acceptor. Consequently, **lithium tert-butoxide** reacts vigorously with water in an exothermic hydrolysis reaction to form lithium hydroxide (LiOH) and tert-butanol.^{[4][5][6]}

Reaction with Water: $(\text{CH}_3)_3\text{COLi} + \text{H}_2\text{O} \rightarrow (\text{CH}_3)_3\text{COH} + \text{LiOH}$

This reaction is rapid and can generate significant heat, posing a safety hazard if not properly managed. The hygroscopic nature of **lithium tert-butoxide** means it will readily absorb moisture from the atmosphere, leading to its degradation and a reduction in its efficacy as a base.^[4] Therefore, stringent anhydrous and anaerobic handling techniques are paramount.

Quantitative Data Summary

While specific kinetic data for the hydrolysis of **lithium tert-butoxide** is not readily available in the literature, the reaction is known to be extremely fast. The rate is diffusion-controlled, meaning the reaction occurs as quickly as water molecules come into contact with the solid or dissolved alkoxide. For comparison, studies on the hydrolysis of other metal alkoxides indicate that the reaction rate is influenced by factors such as steric hindrance and the electrophilicity of the metal center.

| Property | Value | References |
|-------------------|--|------------|
| Molecular Formula | C ₄ H ₉ LiO | [1][3] |
| Molecular Weight | 80.05 g/mol | [1][3] |
| Appearance | White to off-white powder or chunks | [2][3] |
| Purity (typical) | ≥ 98% (by titration) | [1] |
| Solubility | Soluble in toluene, hexane, THF, diethyl ether | [2] |
| Water Solubility | Reacts vigorously | [2] |

Experimental Protocols

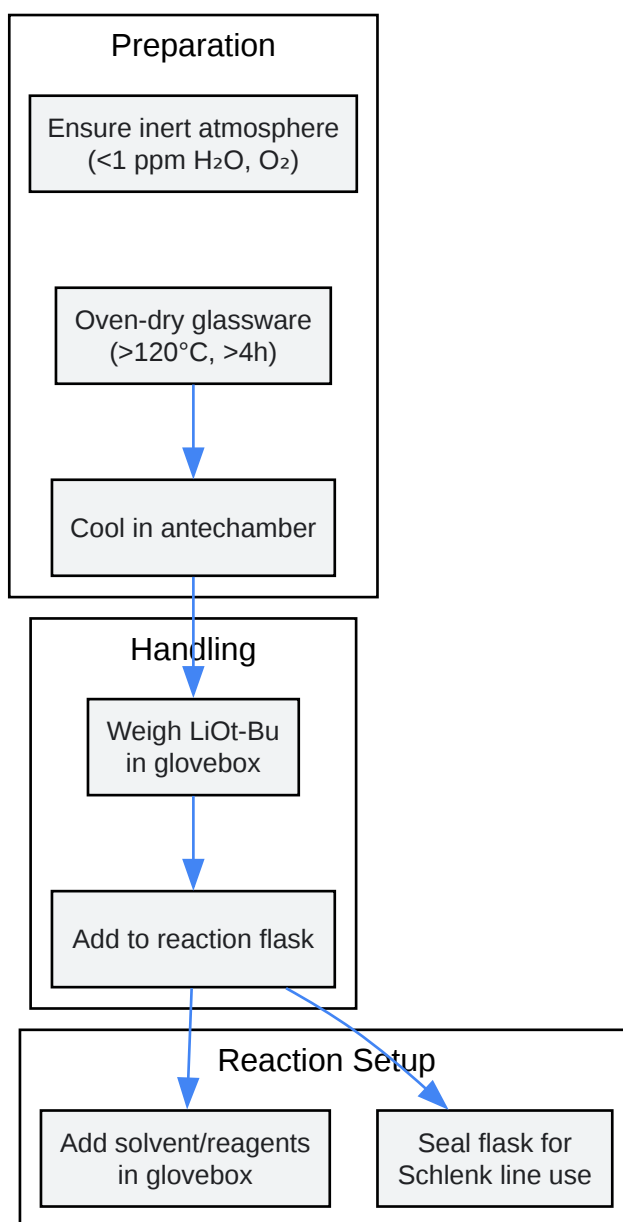
Inert Atmosphere Handling

Due to its moisture sensitivity, all manipulations of solid **lithium tert-butoxide** must be performed under an inert atmosphere, such as nitrogen or argon, to prevent degradation. This is typically achieved using a glovebox or Schlenk line techniques.

A glovebox provides the most controlled environment for handling highly air- and moisture-sensitive reagents.

Methodology:

- Preparation: Ensure the glovebox atmosphere is dry and oxygen-free (typically <1 ppm H₂O and O₂). All glassware, spatulas, and other equipment must be thoroughly dried in an oven (e.g., at 120 °C for at least 4 hours) and cooled in the glovebox antechamber before being brought into the main chamber. Solvents should be appropriately dried and degassed.
- Weighing: Weigh the desired amount of **lithium tert-butoxide** directly into the reaction vessel inside the glovebox. Use a tared container to avoid exposing the balance to the reactive solid.
- Addition to Reaction: If the reaction is to be performed inside the glovebox, the solvent and other reagents can be added directly to the flask containing the weighed **lithium tert-butoxide**. If the reaction is to be set up on a Schlenk line, the flask should be sealed with a septum or stopcock before removal from the glovebox.



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Glovebox workflow for handling solid **lithium tert-butoxide**.

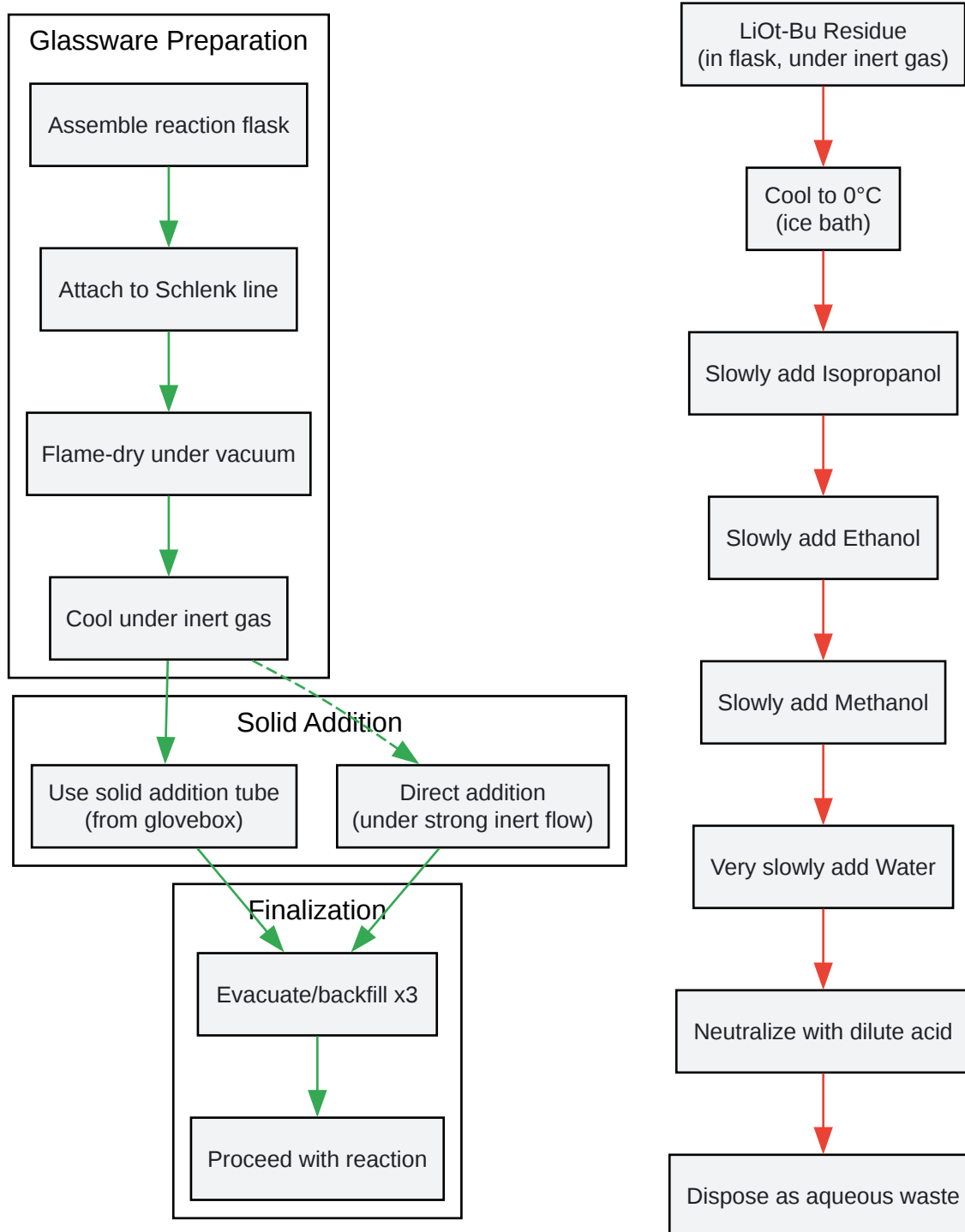
For laboratories without access to a glovebox, Schlenk line techniques are a viable alternative.

Methodology:

- Glassware Preparation: Assemble the reaction flask (e.g., a two- or three-necked round-bottom flask) with a stir bar. Attach it to the Schlenk line, and flame-dry the entire apparatus

under vacuum to remove adsorbed water. Allow the flask to cool to room temperature under a positive pressure of inert gas.

- Solid Addition: To add solid **lithium tert-butoxide**, a solid addition tube or a flask with a sidearm can be used.
 - Using a Solid Addition Tube: In a glovebox, weigh the **lithium tert-butoxide** into the solid addition tube and seal it. Attach the tube to the reaction flask against a counterflow of inert gas. Rotate the tube to add the solid.
 - Direct Addition (less ideal): Briefly remove a septum from the reaction flask and quickly add the pre-weighed solid via a powder funnel under a strong flow of inert gas to minimize air exposure. This method is less rigorous and should only be used for less sensitive applications.
- Purging: After adding the solid, evacuate the flask and backfill with inert gas at least three times to ensure a completely inert atmosphere.



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References

- 1. Lithium tert-butoxide | CAS 1907-33-1 — Ereztech [ereztech.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chemimpex.com [chemimpex.com]
- 4. gelest.com [gelest.com]
- 5. fishersci.com [fishersci.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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